

Tetrafluorostannane Properties & Handling

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Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

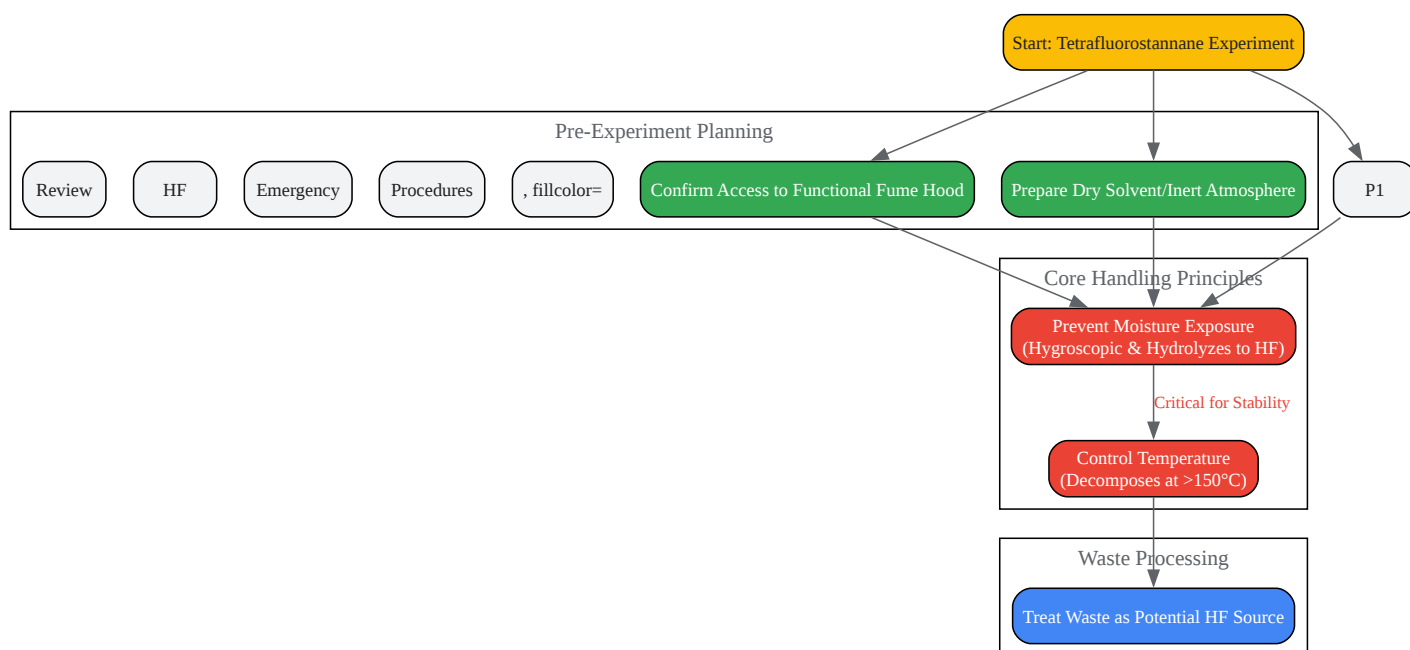
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Understanding the fundamental properties of SnF₄ is the first step in troubleshooting related experiments. The table below summarizes key data.

Property	Description / Value
IUPAC Name	Tetrafluorostannane [1]
CAS Number	7783-62-2 [1]
Molecular Formula	F ₄ Sn [1]
Molecular Weight	194.70 g/mol [1]
Physical State	Colorless, hygroscopic solid [1]
Key Hazard Statements	H302: Harmful if swallowed, H312: Harmful in contact with skin, H314: Causes severe skin burns and eye damage, H332: Harmful if inhaled [1]
Critical Reaction	Hydrolysis: $\text{SnF}_4 + 2\text{H}_2\text{O} \rightarrow \text{SnF}_2 + 4\text{HF}$. This reaction is spontaneous ($\Delta G \approx -7.37$ kcal/mol) [1].

Experimental Workflow & Safety Considerations

This diagram outlines the core considerations for handling **tetrafluorostannane**, emphasizing the critical control points to prevent decomposition and ensure safety.



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Frequently Asked Questions

What is the primary safety concern when working with SnF₄?

The most critical hazard is its **moisture sensitivity**. Upon contact with water, it hydrolyzes to produce hydrofluoric acid (HF), which is highly corrosive and toxic [1]. Standard operating procedures for handling HF must be in place, including the use of proper personal protective equipment (PPE) and immediate access to emergency response protocols, such as calcium gluconate gel.

Are there any stability issues I should consider during reactions or storage?

Yes. You must control two key factors:

- **Moisture:** The compound is hygroscopic, so all experiments and storage must be under strict anhydrous conditions, using an inert atmosphere (e.g., in a glovebox or under argon/nitrogen) [1].
- **Temperature:** SnF₄ decomposes upon heating to temperatures **above 150 °C**, producing fluorine gas [1]. Temperature control is essential during any synthetic steps.

What are the common applications of SnF₄ in research?

Based on the literature, its applications include:

- **Fluorinating Agent:** It is widely used in organic synthesis to introduce fluorine atoms into other molecules [1].
- **Catalyst:** It can serve as a catalyst to enhance reaction rates and selectivity [1].
- **Precursor:** It is a starting material for other tin-based compounds, such as those used in materials science for developing transparent conducting films or advanced glasses [1].

Guidance for Finding Purification Methods

The available scientific literature I found confirms the properties and hazards of **tetrafluorostannane** but does not detail specific purification methods like recrystallization, sublimation, or drying protocols.

To find detailed procedures, I suggest you:

- **Consult Inorganic Synthesis Journals:** Search for "tin(IV) fluoride purification" or "purification of SnF₄" in specialized sources like *Inorganic Syntheses* or *Inorganic Syntheses*.

- **Review Patents:** Industrial preparation patents often contain detailed purification steps. Search for "tin tetrafluoride production" in patent databases.
- **Expand Your Search:** Use terms like "handling hygroscopic fluorides" or "purification of metal fluorides" to find general techniques that can be adapted for SnF₄.

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References

1. Buy Tetrafluorostannane | 7783-62-2 [smolecule.com]

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